

# Standard Operating Procedure: Safe Handling and Disposal of Quin-C7

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## Compound of Interest

Compound Name: Quin-C7

Cat. No.: B10771137

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This document provides essential safety and logistical guidance for the handling and disposal of **Quin-C7**, a synthetic, orally active FPR2/ALX antagonist. Given the absence of a publicly available, comprehensive Safety Data Sheet (SDS), these procedures are based on established best practices for handling potent, biologically active small molecules with unknown toxicological profiles. Adherence to these guidelines is critical to minimize exposure and ensure laboratory safety.

## Compound Data and Storage

All known quantitative and qualitative data for **Quin-C7** are summarized below. Researchers should familiarize themselves with this information before handling the compound.

Property	Value	Source
Chemical Name	4-butoxy-N-(2-(4-hydroxyphenyl)-4-oxo-1,2-dihydroquinazolin-3-yl)benzamide	[1]
Molecular Formula	C <sub>25</sub> H <sub>25</sub> N <sub>3</sub> O <sub>4</sub>	[1]
Appearance	Lyophilized Powder	[1]
Primary Activity	Nonpeptide antagonist of N-formyl peptide receptor 2 (FPR2/ALX)	[1]
Long-Term Storage (Powder)	Store at -20°C or -80°C. Shipped at room temperature, can be stored intact at RT for several weeks.	[1]
Stock Solution Storage	Aliquot and store at -20°C (up to several months) or -80°C (up to 6 months). Avoid repeated freeze-thaw cycles.	[1][2]
Solubility	Soluble in DMSO (up to 100 mM).	[1]

## Personal Protective Equipment (PPE)

Due to the unknown toxicity of **Quin-C7**, a comprehensive PPE protocol is mandatory to prevent inhalation, dermal, and ocular exposure.

Protection Type	Specification	Rationale
Body Protection	Disposable lab coat with long sleeves and tight cuffs.	Protects skin and personal clothing from aerosolized powder and splashes.
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against dermal absorption. The outer glove can be removed immediately after handling the powder.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from airborne powder and potential splashes of solutions.
Respiratory Protection	NIOSH-approved N95 respirator or higher (e.g., a properly fitted half-mask respirator with P100 filters).	Essential when handling the powdered form outside of a certified containment device to prevent inhalation of fine particles.

## Operational Plan: Step-by-Step Handling Protocol

This protocol details the process for safely preparing a stock solution from powdered **Quin-C7**.

### Experimental Protocol: Reconstitution of Powdered **Quin-C7**

- Preparation and Workspace Setup:
  - Read and fully understand this protocol before beginning.
  - Ensure a chemical fume hood, certified biosafety cabinet, or glove box is operational.
  - Assemble all necessary materials: **Quin-C7** vial, required solvent (e.g., DMSO), calibrated pipettes and sterile tips, microcentrifuge, and vortex mixer.
  - Prepare a designated, labeled hazardous waste container.

- Don all required PPE as specified in the table above.
- Handling the Lyophilized Powder:
  - Before opening, centrifuge the vial (e.g., 10,000 x g for 5 minutes) to ensure all lyophilized powder is at the bottom.[\[1\]](#)
  - Perform all manipulations of the powder within the containment of the fume hood or biosafety cabinet.
  - Carefully uncap the vial to avoid generating airborne dust.
- Dissolution and Stock Solution Preparation:
  - Using a calibrated pipette, add the calculated volume of solvent directly to the powder in the vial.
  - Recap the vial securely.
  - Gently tap or roll the vial to aid in dissolving the compound. If necessary, a light vortex for no more than 3 seconds is acceptable. Avoid vigorous shaking.[\[1\]](#)
  - Visually inspect the solution to ensure complete dissolution.
- Aliquoting and Storage:
  - If not for immediate use, divide the stock solution into smaller, single-use aliquots in properly labeled cryovials.
  - Store the aliquots at the recommended temperature (-20°C or -80°C) and protect from light.[\[1\]](#)[\[2\]](#)
- Post-Handling Cleanup:
  - Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) to decontaminate the area.

- Dispose of all contaminated materials (e.g., pipette tips, wipes, outer gloves) in the designated hazardous waste container.
- Remove PPE in the correct order (outer gloves, lab coat, inner gloves, respirator, eye protection) and wash hands thoroughly.

## Disposal Plan

As a biologically active small molecule of unknown environmental and health impact, **Quin-C7** and all associated materials must be treated as hazardous chemical waste.[3][4]

- Waste Segregation:
  - Solid Waste: All disposable materials that have come into contact with **Quin-C7** (gloves, pipette tips, vials, bench paper, etc.) must be collected in a dedicated, puncture-resistant, and clearly labeled hazardous waste container.
  - Liquid Waste: Unused or expired stock solutions, as well as any aqueous solutions containing **Quin-C7**, must be collected in a sealed, leak-proof, and shatter-resistant hazardous waste container. Do not dispose of down the drain.[4]
- Labeling:
  - All waste containers must be labeled with the words "Hazardous Waste" and the full chemical name: "**Quin-C7**". List any solvents present in liquid waste containers.
- Storage and Final Disposal:
  - Store sealed waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
  - Crucially, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and final disposal.[3][5] EHS will provide specific guidance compliant with federal, state, and local regulations.

## Mandatory Visualization: Quin-C7 Handling Workflow

The following diagram illustrates the logical progression for the safe handling of **Quin-C7**, from initial preparation through to final waste disposal.



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Caption: Workflow for Safe Handling of **Quin-C7**.

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